

Comparative Analysis of Cefteram Pivoxil's Efficacy Against Penicillin-Resistant *Streptococcus pneumoniae*

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Compound of Interest

Compound Name: *cefteram pivoxil*

Cat. No.: B1240165

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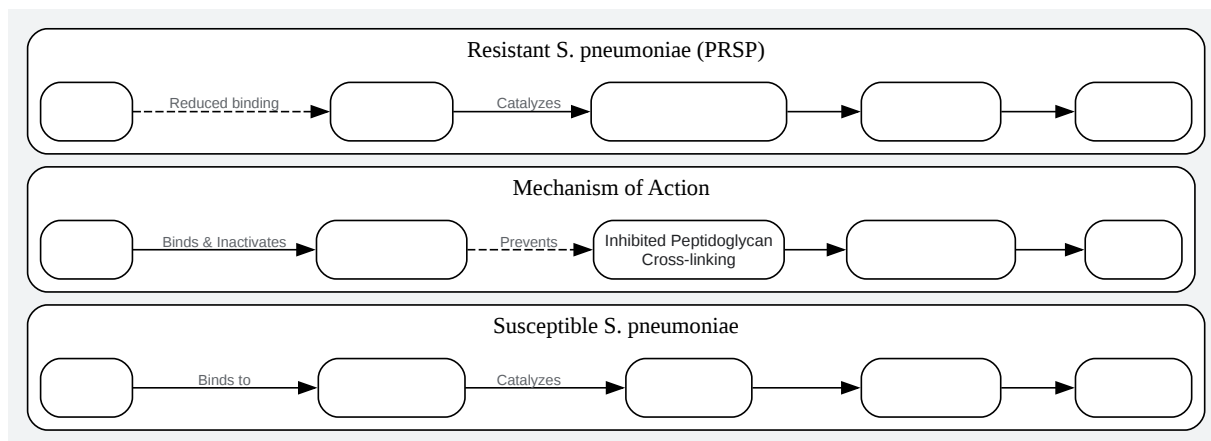
This guide provides a detailed comparison of **cefteram pivoxil**'s in vitro activity against penicillin-resistant *Streptococcus pneumoniae* (PRSP) relative to other β -lactam antibiotics. It is intended for researchers, scientists, and drug development professionals seeking to understand the therapeutic potential of this third-generation oral cephalosporin.

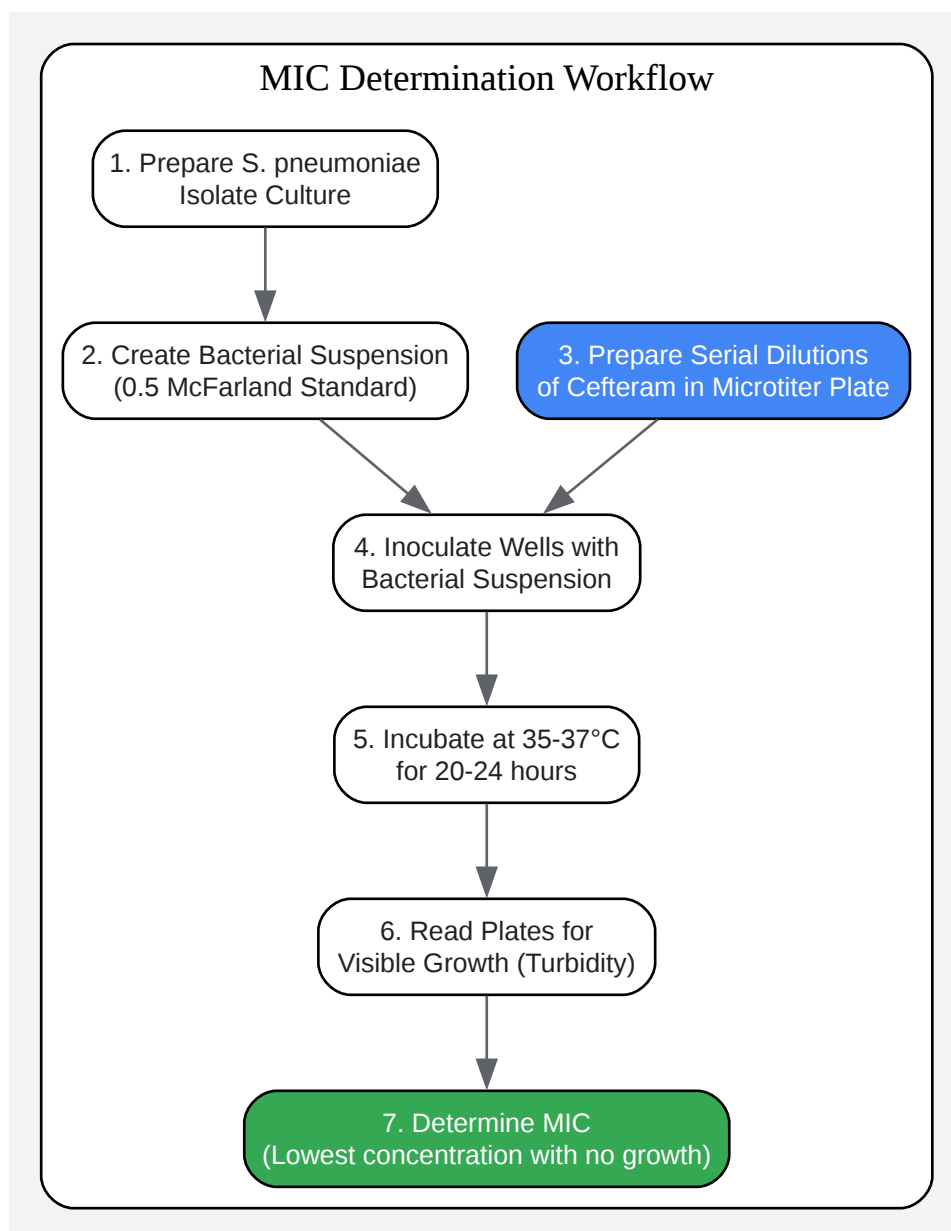
Mechanism of Action: Cefteram and β -Lactam Resistance

Cefteram pivoxil is an oral prodrug that is hydrolyzed by esterases in the intestinal tract to its active form, cefteram.^[1] Like other β -lactam antibiotics, cefteram exerts its bactericidal effect by inhibiting the synthesis of the bacterial cell wall.^{[2][3]} It achieves this by binding to and inactivating penicillin-binding proteins (PBPs), which are essential enzymes for the final steps of peptidoglycan synthesis.^{[1][2]} This disruption leads to a weakened cell wall and subsequent cell lysis.^[2]

The primary mechanism of penicillin resistance in *Streptococcus pneumoniae* does not involve β -lactamase enzymes but rather the alteration of the PBPs themselves.^{[4][5]} Through genetic recombination with related streptococcal species, the genes encoding PBPs (notably *pbp1a*, *pbp2x*, and *pbp2b*) acquire mutations.^{[4][6]} These mutations result in low-affinity PBPs that bind β -lactam antibiotics, including penicillin, less effectively, thereby allowing cell wall

synthesis to continue even in the presence of the antibiotic.[7][8] A high level of resistance is typically achieved through the combination of alterations in all three key PBPs.[4]





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